

Application Note: Preparation of Z-VEID-FMK Stock Solution in DMSO

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Z-VEID-FMK

Cat. No.: B1150351

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Introduction

Z-VEID-FMK is a highly selective and irreversible inhibitor of caspase-6, a key enzyme involved in the execution phase of apoptosis.^[1] As a cell-permeable peptide, it is an essential tool for studying the roles of caspase-6 in programmed cell death, neurodegenerative diseases, and other cellular processes.^{[2][3][4][5]} Proper preparation and storage of a stock solution are critical for obtaining reliable and reproducible experimental results. This document provides a detailed protocol for preparing a stock solution of **Z-VEID-FMK** in Dimethyl Sulfoxide (DMSO).

Quantitative Data Summary

The following table summarizes the key properties of **Z-VEID-FMK** relevant to the preparation of a stock solution.

Parameter	Value	Source(s)
Molecular Weight	652.7 g/mol	
Appearance	Solid	[4]
Solvent	DMSO (Dimethyl Sulfoxide)	[1][4]
Solubility in DMSO	≥ 250 mg/mL (approximately 383 mM)	[1]
Recommended Stock Concentration	10 mM - 50 mM	
Storage of Solid	-20°C under desiccating conditions	[2]
Storage of Stock Solution	Aliquoted at -20°C; avoid repeated freeze-thaw cycles. Stable for up to 3 months.	[2][3][5]

Experimental Protocol: Stock Solution Preparation

This protocol details the steps to prepare a 10 mM stock solution of **Z-VEID-FMK** in DMSO.

Materials:

- **Z-VEID-FMK** solid powder
- Anhydrous or high-purity DMSO (use a new, unopened bottle to avoid hygroscopic effects which can reduce solubility)[1][6][7]
- Microcentrifuge tubes or cryogenic vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Ultrasonic bath (optional, to aid dissolution)[1][5]

Procedure:

- Equilibration: Before opening, allow the vial of **Z-VEID-FMK** powder to equilibrate to room temperature for 15-20 minutes to prevent condensation.
- Weighing: Carefully weigh out the desired amount of **Z-VEID-FMK** powder. For example, to prepare a stock solution from 1 mg of the compound.
- Calculation of DMSO Volume: Use the following formula to calculate the volume of DMSO required to achieve the desired stock concentration:

$$\text{Volume (L)} = \text{Mass (g)} / (\text{Concentration (mol/L)} * \text{Molecular Weight (g/mol)})$$

Example for preparing a 10 mM stock solution from 1 mg of **Z-VEID-FMK**:

- Mass = 1 mg = 0.001 g
- Concentration = 10 mM = 0.010 mol/L
- Molecular Weight = 652.7 g/mol

$$\text{Volume (L)} = 0.001 \text{ g} / (0.010 \text{ mol/L} * 652.7 \text{ g/mol}) = 0.0001532 \text{ L} = 153.2 \text{ }\mu\text{L}$$

Therefore, you will need to add 153.2 μL of DMSO to 1 mg of **Z-VEID-FMK** to get a 10 mM stock solution.

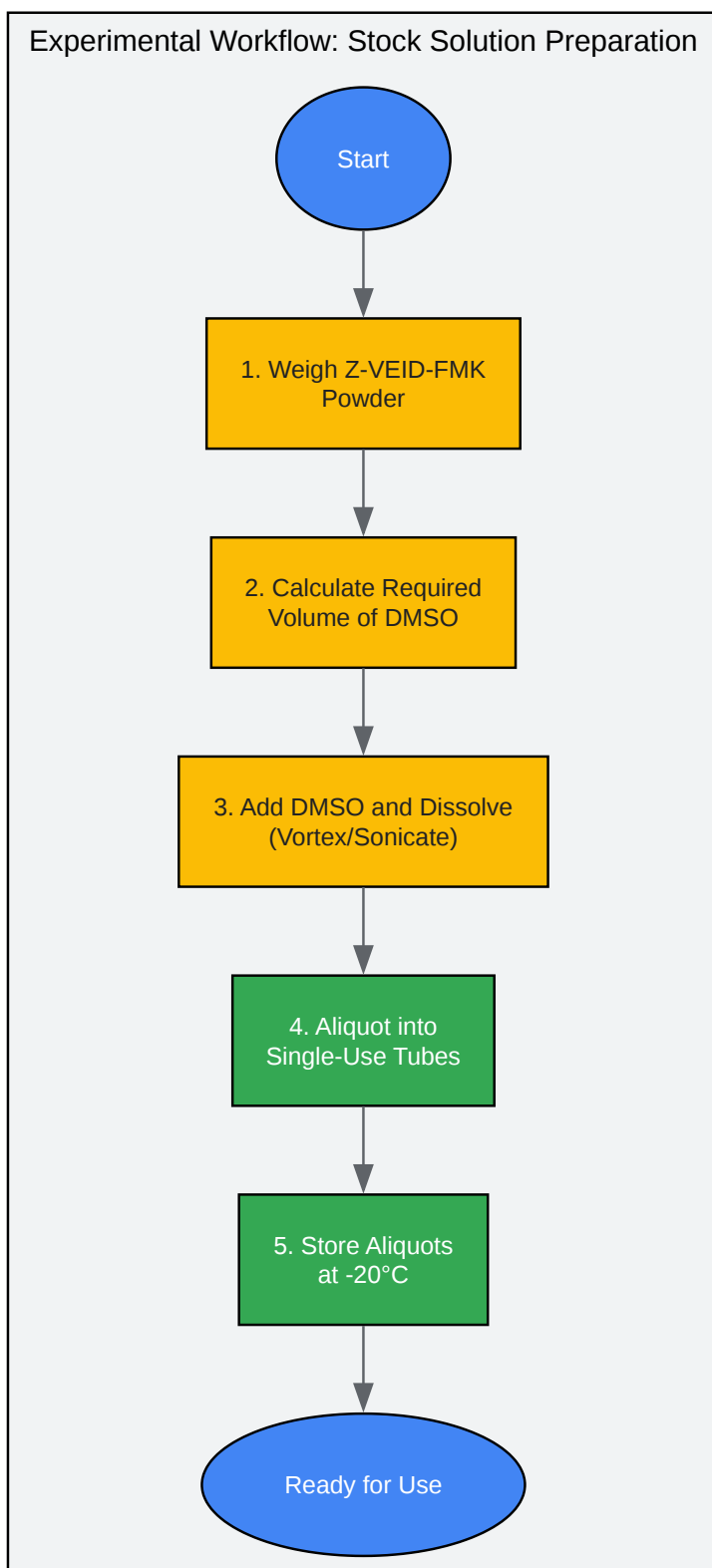
- Dissolution: a. Add the calculated volume of high-purity DMSO to the vial containing the **Z-VEID-FMK** powder. b. Vortex the solution thoroughly for 1-2 minutes until the solid is completely dissolved. c. If dissolution is slow, sonicate the vial in an ultrasonic bath for 5-10 minutes or warm it gently to 37°C to ensure the compound is fully solubilized.[\[1\]](#)[\[5\]](#) Visually inspect the solution to confirm that no particulates are present.
- Aliquoting and Storage: a. To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 μL) in sterile microcentrifuge tubes or cryogenic vials.[\[2\]](#)[\[3\]](#)[\[5\]](#) b. Clearly label each aliquot with the compound name, concentration, and date of preparation. c. Store the aliquots at -20°C.[\[2\]](#)[\[3\]](#)[\[5\]](#)

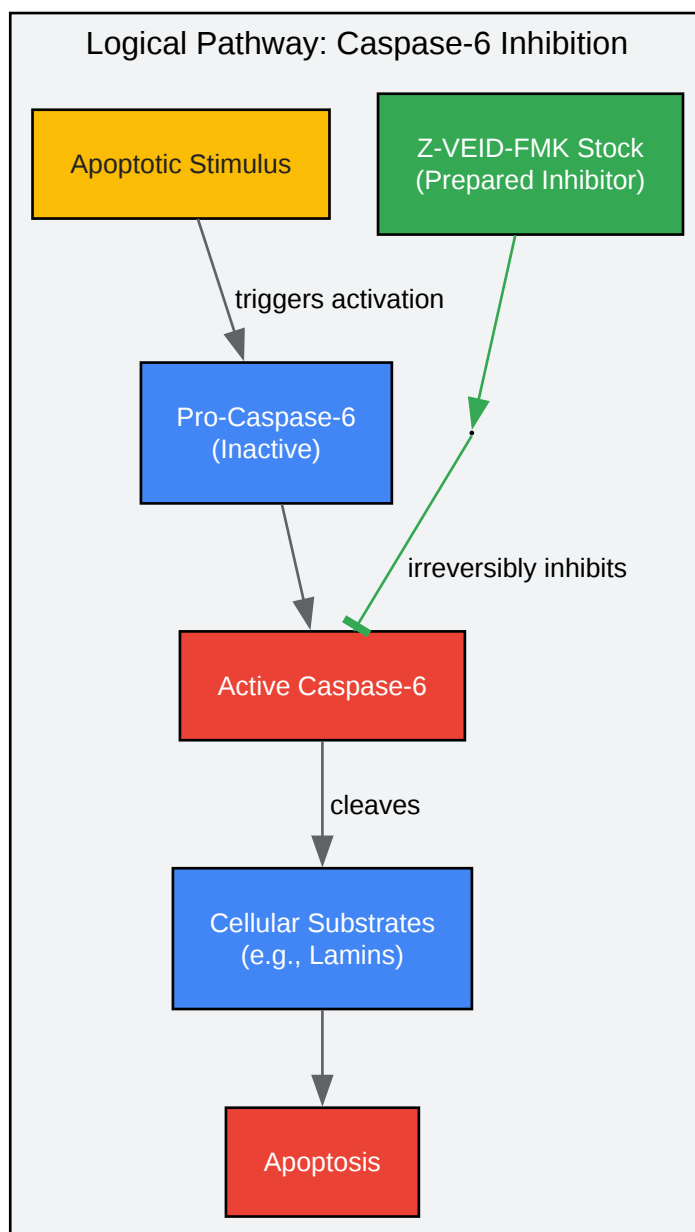
Note on Working Solutions:

For cell culture experiments, the final concentration of DMSO should be kept low (typically $\leq 0.5\%$) to avoid solvent-induced cytotoxicity.^[5] Prepare fresh working dilutions from the frozen stock solution in your cell culture medium just before use. A common working concentration for **Z-VEID-FMK** is in the range of 10-100 μM .^[5]

Visualized Workflow and Signaling Pathway

The following diagrams illustrate the experimental workflow for stock solution preparation and the logical relationship of using the inhibitor.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. rndsystems.com [rndsystems.com]
- 3. adooq.com [adooq.com]
- 4. docs.aatbio.com [docs.aatbio.com]
- 5. tamra-azide-5-isomer.com [tamra-azide-5-isomer.com]
- 6. selleckchem.com [selleckchem.com]
- 7. selleckchem.com [selleckchem.com]
- To cite this document: BenchChem. [Application Note: Preparation of Z-VEID-FMK Stock Solution in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1150351#how-to-prepare-a-stock-solution-of-z-veid-fmk-in-dmsol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com